

Naphthalene-2-sulfonic acid hydrate material safety data sheet (MSDS)

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Compound of Interest

Compound Name: Naphthalene-2-sulfonic acid hydrate

Cat. No.: B1591909

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An In-Depth Technical Guide to the Material Safety Data Sheet for **Naphthalene-2-sulfonic acid hydrate**

For Researchers, Scientists, and Drug Development Professionals

Introduction: A Proactive Approach to Chemical Safety

In any research and development setting, a comprehensive understanding of the chemical reagents in use is not merely a regulatory formality but the bedrock of experimental success and personal safety. **Naphthalene-2-sulfonic acid hydrate**, a versatile intermediate in the synthesis of dyes and pharmaceuticals, is a prime example of a compound that demands rigorous adherence to safety protocols.^{[1][2]} This guide moves beyond a simple recitation of safety data sheet (MSDS) fields. As a Senior Application Scientist, my objective is to provide a synthesized, in-depth analysis of the hazards and handling protocols associated with this compound, explaining the causality behind each recommendation to foster a culture of proactive, informed safety.

This document is structured to guide the user from foundational identification and hazard recognition to practical application of safety measures and emergency response, ensuring that every professional handling this substance is equipped with the knowledge to do so responsibly.

Section 1: Chemical Identity and Physicochemical Profile

Correctly identifying a chemical is the critical first step in any safety assessment. Naphthalene-2-sulfonic acid and its hydrates are listed under several identifiers, which can be a source of confusion. It is crucial to cross-reference the CAS number on the container with the one listed in your safety documentation.

The compound is an aromatic sulfonic acid, appearing as a white to grey or slightly brown crystalline solid.^{[2][3]} Its sulfonic acid group makes it highly soluble in water, a key factor influencing its environmental mobility and the choice of cleanup procedures.^{[2][3]}

Property	Data	Significance & Implication
Synonyms	beta-Naphthalenesulfonic acid hydrate; 2-Naphthalenesulfonic acid, monohydrate ^{[4][5]}	Multiple names are used in literature and commerce; always confirm identity with the CAS number.
CAS Numbers	120-18-3 (Anhydrous) ^{[3][6]} , 6036-00-6 (Monohydrate) ^[4] , 76530-12-6 (Hydrate) ^[5]	Verifying the specific hydrate form is essential, as physical properties like melting point can vary.
Molecular Formula	<chem>C10H8O3S</chem> (Anhydrous) ^{[3][6]}	The presence of a sulfo group is key to its acidic and corrosive nature.
Molecular Weight	208.23 g/mol (Anhydrous) ^{[3][7]}	Used for stoichiometric calculations in experimental design.
Appearance	White to grey or slightly brown solid/crystals ^{[3][4]}	Any significant deviation in color could indicate impurity or degradation.
Melting Point	124 °C (Monohydrate) ^{[3][8]}	Provides a benchmark for purity and thermal stability under experimental conditions.
Solubility	Freely soluble in water, alcohol, and ether ^[3]	High water solubility means spills can easily contaminate aqueous environments. This property dictates the use of dry cleanup methods first.
Hygroscopicity	Hygroscopic (sensitive to moisture) ^{[3][9]}	The material readily absorbs moisture from the air, which can affect its physical state and reactivity. Requires storage in tightly sealed containers in a dry environment. ^[9]

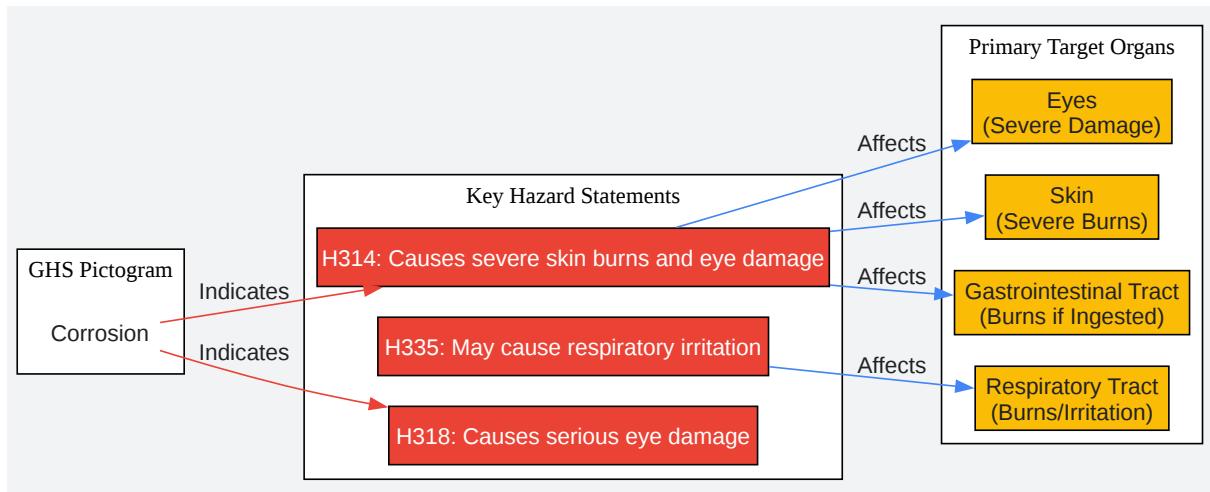
Section 2: Hazard Identification and Risk Assessment

Naphthalene-2-sulfonic acid hydrate is classified as a hazardous chemical, primarily due to its corrosive properties.^[5] The "Danger" signal word on its label is a direct consequence of its potential to cause severe, irreversible damage upon contact.^{[4][5]}

GHS Hazard Classification:

- Skin Corrosion/Irritation: Category 1B/1C^[5]
- Serious Eye Damage/Eye Irritation: Category 1^[5]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)^[5]

The underlying chemistry for this corrosivity lies in its nature as a strong acid. The sulfonic acid group readily donates a proton, leading to chemical burns on contact with biological tissues like skin and mucous membranes. This is not a mere surface irritation; it is a destructive process that can cause deep, painful burns and permanent scarring.^{[4][5]} In the eyes, this can lead to permanent damage, including blindness.^[10]



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Caption: GHS Hazard Profile for **Naphthalene-2-sulfonic acid hydrate**.

Section 3: Proactive Safety Protocols: Handling and Exposure Control

The principle of "As Low As Reasonably Achievable" (ALARA) for exposure should be the guiding philosophy. This is achieved through a multi-layered approach known as the hierarchy of controls.

Engineering Controls: The First Line of Defense

Engineering controls are designed to remove the hazard at the source, before it can contact the researcher.

- Chemical Fume Hood: All weighing and handling of the solid, as well as preparations of its solutions, must be conducted inside a certified chemical fume hood.^[5] This is non-

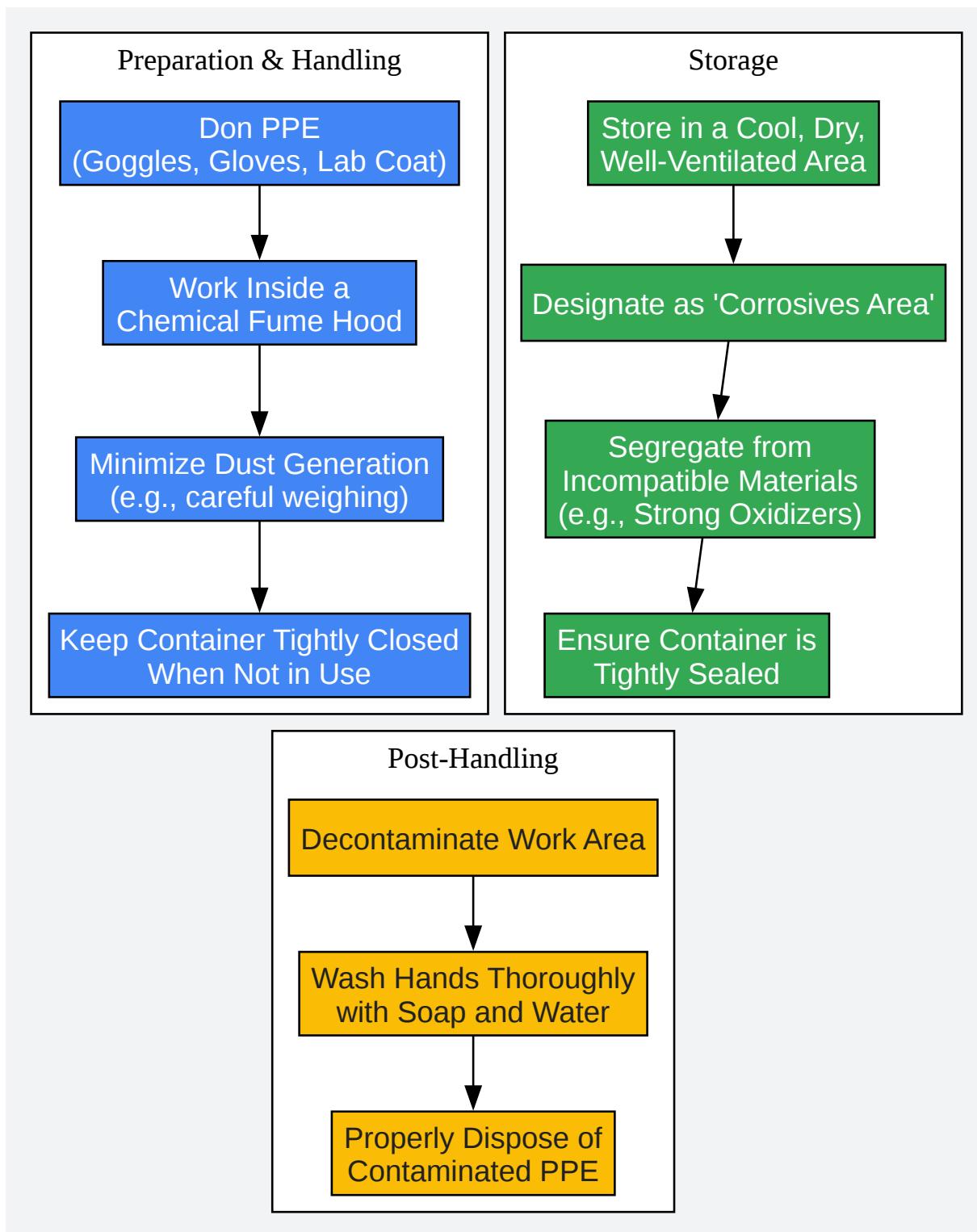
negotiable. The hood contains dust and vapors, preventing inhalation which can cause chemical burns to the respiratory tract.[4]

- **Eyewash Stations and Safety Showers:** Facilities must be equipped with an eyewash station and a safety shower that are easily accessible (within a 10-second walk) from the handling area.[4] Regular testing of this equipment is mandatory to ensure functionality in an emergency.

Personal Protective Equipment (PPE): The Last Barrier

PPE is essential but should never be relied upon as the sole means of protection. It serves as the final barrier between you and the chemical.

- **Eye and Face Protection:** Wear chemical safety goggles that conform to OSHA 29 CFR 1910.133 or European Standard EN166.[5][10] A face shield should be worn in addition to goggles when there is a significant risk of splashing.
- **Skin Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat.[4] Ensure gloves are inspected for tears or holes before each use. Contaminated clothing must be removed immediately, and the underlying skin washed thoroughly.[4]
- **Respiratory Protection:** If engineering controls are insufficient to maintain airborne concentrations below exposure limits, or during emergency situations, a NIOSH/MSHA-approved respirator with a particulate filter is required.[4][5]

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Caption: Workflow for safe handling and storage protocols.

Section 4: Emergency Response Protocols

In the event of an exposure or spill, a rapid and correct response is critical to minimizing harm.

Detailed First-Aid Measures

The immediate goal of first aid is to remove the chemical from the victim and seek professional medical help. Treatment must be aggressive and immediate.

Protocol: First Aid for Accidental Exposure

- General Principle: Immediately call for emergency medical assistance.[5] Show the Safety Data Sheet to the responding medical personnel.[10]
- Eye Contact:
 - Do not delay. Immediately and continuously flush the eyes with copious amounts of lukewarm, gently flowing water for at least 15-20 minutes.[4][5][10]
 - Forcibly hold the eyelids open to ensure complete irrigation of the eye and lid surfaces.
 - Do not attempt to neutralize the acid with other chemicals.
 - Transport to an emergency medical facility immediately after flushing.[4]
- Skin Contact:
 - Immediately remove all contaminated clothing, shoes, and jewelry while simultaneously flushing the affected skin with large amounts of water for at least 15 minutes.[4]
 - Do not interrupt flushing. If a safety shower is available, use it.
 - Seek immediate medical attention.[4] Do not apply any ointments or creams.
- Inhalation:
 - Immediately move the exposed person to fresh air.[4][5]

- If the person is not breathing, perform artificial respiration, but only if you are trained to do so. Avoid mouth-to-mouth resuscitation.
- If breathing is difficult, administer oxygen.
- Seek immediate medical attention.[4]
- Ingestion:
 - Do NOT induce vomiting.[4] This can cause the corrosive material to burn the esophagus a second time.
 - If the victim is conscious and able to swallow, give one or two glasses of water to dilute the material.[4]
 - Never give anything by mouth to an unconscious person.[4]
 - Seek immediate medical attention.[4]

Accidental Release and Firefighting Measures

Protocol: Accidental Release (Spill) Containment and Cleanup

- Evacuation and Ventilation: Evacuate all non-essential personnel from the spill area. Ensure the area is well-ventilated, preferably within a fume hood.[4]
- Control Dust: Avoid any actions that generate dust. Do not sweep dry.
- Containment: Use a non-combustible absorbent material like sand or earth to contain the spill.
- Cleanup: Carefully scoop or vacuum the spilled material into a suitable, labeled container for disposal.[4] Avoid breathing the dust.
- Decontamination: Clean the spill area thoroughly with water, and collect the decontamination water for proper disposal.

- PPE: All personnel involved in the cleanup must wear the appropriate PPE as described in Section 3.2.

Firefighting: In case of a fire, use an extinguishing medium appropriate for the surrounding fire (e.g., water spray, dry chemical, CO₂).^{[4][10]} Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA)^{[4][10]} as thermal decomposition can produce irritating and toxic gases, including sulfur oxides (SO_x) and carbon oxides (CO, CO₂).^{[5][10]}

Section 5: Stability, Reactivity, and Toxicological Insights

- Stability: The material is stable under normal storage conditions.^[5] However, it is hygroscopic and should be protected from moisture.^[9]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases.^{[5][10]} Reactions can be exothermic and hazardous.
- Hazardous Decomposition Products: When heated to decomposition, it emits toxic fumes of carbon monoxide, carbon dioxide, and sulfur oxides.^{[5][10]}

Toxicological Data: Toxicological information is limited. The primary hazard is its corrosivity. The oral LD₅₀ in rats has been reported as 440 mg/kg, indicating toxicity if ingested.^[3] No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, NTP, or OSHA.

Conclusion: Integrating Safety into Scientific Practice

The safe handling of **Naphthalene-2-sulfonic acid hydrate** is not an obstacle to research but an integral component of rigorous scientific methodology. By understanding the chemical principles behind its hazards—its acidity, corrosivity, and reactivity—researchers can move beyond rote compliance and make informed decisions that protect themselves, their colleagues, and their work. This guide serves as a technical resource to empower professionals to handle this chemical with the expertise and respect it requires. Always consult the specific Safety Data Sheet provided by your supplier before use.

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